

# An In-depth Technical Guide to m-Xylenediamine: Properties, Safety, and Handling

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## Compound of Interest

Compound Name: **Xylenediamine**

Cat. No.: **B1683424**

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This technical guide provides comprehensive information on meta-**xylenediamine** (m-XDA), a versatile diamine with significant applications in various industrial and research settings. This document details its chemical and physical properties, extensive safety data, and handling protocols to ensure its safe and effective use in the laboratory.

## Core Properties of m-Xylenediamine

m-**Xylenediamine**, systematically named 1,3-bis(aminomethyl)benzene, is a colorless to light yellow liquid with a distinct amine-like odor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Its chemical structure, featuring two primary amine groups attached to a benzene ring via methylene bridges, imparts unique reactivity and functionality. This structure makes it a valuable building block in organic synthesis and polymer chemistry.

Table 1: Chemical and Physical Properties of m-**Xylenediamine**

| Property            | Value                                         | Source(s)                                                                       |
|---------------------|-----------------------------------------------|---------------------------------------------------------------------------------|
| CAS Number          | 1477-55-0                                     | <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> |
| Molecular Formula   | C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> | <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>                     |
| Molecular Weight    | 136.19 g/mol                                  | <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[9]</a>                     |
| Appearance          | Colorless to light yellow liquid              | <a href="#">[2]</a> <a href="#">[8]</a>                                         |
| Odor                | Amine-like                                    | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Boiling Point       | 247 °C (477 °F)                               | <a href="#">[2]</a> <a href="#">[8]</a>                                         |
| Melting Point       | 14 °C (58 °F)                                 | <a href="#">[8]</a>                                                             |
| Flash Point         | 113 °C (235.4 °F) - closed cup                | <a href="#">[9]</a>                                                             |
| Density             | 1.032 g/cm <sup>3</sup> at 20 °C              | <a href="#">[8]</a>                                                             |
| Solubility in Water | Miscible                                      | <a href="#">[8]</a>                                                             |
| Vapor Pressure      | 0.03 mmHg at 25 °C (77 °F)                    | <a href="#">[8]</a>                                                             |

## Safety Data and Hazard Identification

**m-Xylenediamine** is classified as a hazardous substance and requires careful handling to mitigate risks. It is corrosive and can cause severe skin burns and eye damage.[\[1\]](#)[\[10\]](#)

Additionally, it is harmful if swallowed or inhaled and may cause an allergic skin reaction.[\[1\]](#)[\[7\]](#)  
[\[11\]](#)

Table 2: GHS Hazard Classification for **m-Xylenediamine**

| Hazard Class                                    | Category    | Hazard Statement                                        |
|-------------------------------------------------|-------------|---------------------------------------------------------|
| Acute Toxicity, Oral                            | Category 4  | H302: Harmful if swallowed                              |
| Acute Toxicity, Inhalation                      | Category 4  | H332: Harmful if inhaled                                |
| Skin Corrosion/Irritation                       | Category 1B | H314: Causes severe skin burns and eye damage           |
| Serious Eye Damage/Eye Irritation               | Category 1  | H318: Causes serious eye damage                         |
| Skin Sensitization                              | Category 1  | H317: May cause an allergic skin reaction               |
| Hazardous to the Aquatic Environment, Long-term | Category 3  | H412: Harmful to aquatic life with long lasting effects |

GHS Pictograms:

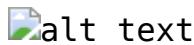


Table 3: Quantitative Toxicity Data for **m-Xylenediamine**

| Endpoint | Species | Route      | Value           | Source(s)  |
|----------|---------|------------|-----------------|------------|
| LD50     | Rat     | Oral       | 660 mg/kg       | [7]        |
| LD50     | Rat     | Oral       | 930 mg/kg       | [8][11]    |
| LD50     | Rabbit  | Dermal     | 2 g/kg          | [7][8][11] |
| LC50     | Rat     | Inhalation | 1.16 mg/L (4 h) | [7]        |
| LC50     | Rat     | Inhalation | 700 ppm (1 h)   | [8][11]    |

## Experimental Protocols and Applications

While **m-xylenediamine** is predominantly used as a curing agent for epoxy resins in coatings, adhesives, and sealants, its reactivity makes it a subject of interest in synthetic chemistry.[2][8]

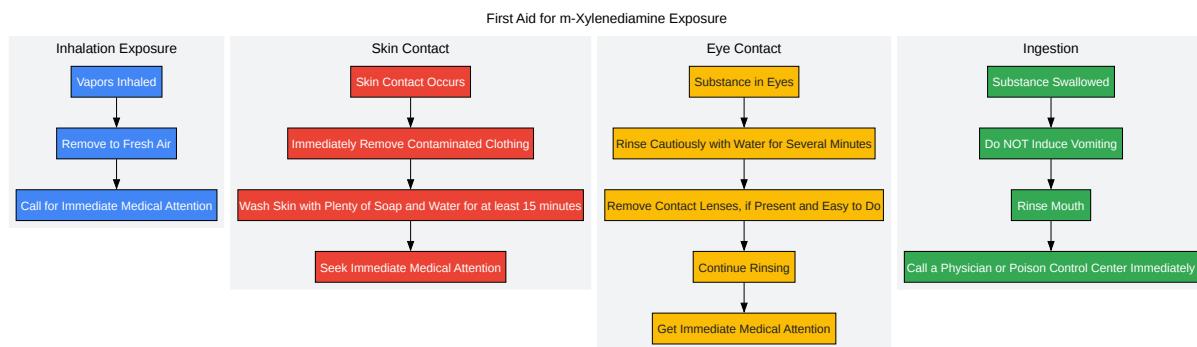
One notable application is in the Sommelet reaction to produce isophthalaldehyde. A detailed experimental protocol for this type of reaction is as follows:

#### Synthesis of Isophthalaldehyde via the Sommelet Reaction (Illustrative Protocol)

- **Reaction Setup:** A three-necked round-bottom flask equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel is charged with hexamethylenetetramine and a suitable solvent (e.g., chloroform).
- **Addition of m-Xylenediamine:** **m-Xylenediamine**, dissolved in the same solvent, is added dropwise to the stirred suspension at a controlled temperature.
- **Reflux:** The reaction mixture is heated to reflux and maintained at this temperature for several hours to ensure the completion of the intermediate salt formation.
- **Hydrolysis:** After cooling, the intermediate is hydrolyzed by the addition of water and further refluxing. The isophthalaldehyde is then isolated from the reaction mixture.
- **Purification:** The crude product is purified by a suitable method, such as distillation or recrystallization, to yield the final product.

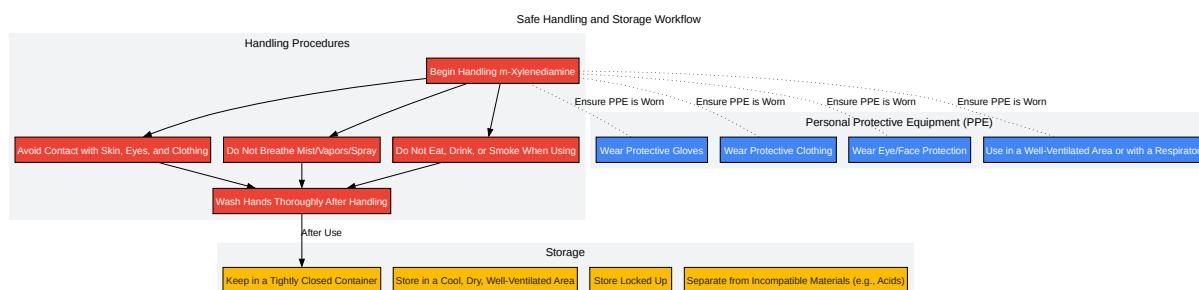
## Visualizing Logical Relationships and Workflows

To better understand the safe handling and emergency response procedures for **m-xylenediamine**, the following diagrams illustrate the logical flow of actions in case of exposure.



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Caption: First Aid Procedures for **m-Xylenediamine** Exposure



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Caption: Safe Handling and Storage Workflow for m-Xylenediamine

## Handling and Storage Recommendations

Proper handling and storage are crucial to ensure safety when working with m-**xylenediamine**. Always use this chemical in a well-ventilated area, preferably under a chemical fume hood.[7] Personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection, must be worn.[1][9]

Store m-**xylenediamine** in a cool, dry, and well-ventilated place away from incompatible materials such as acids, acid chlorides, and acid anhydrides.[1][12] Keep containers tightly

closed when not in use.[11]

## Emergency Procedures

In the event of a spill, isolate the area and wear appropriate PPE. Absorb the spill with an inert material and place it in a suitable, closed container for disposal.[7] For fires involving **m-xylenediamine**, use dry chemical, CO<sub>2</sub>, or water spray.[13]

In case of exposure, follow the first aid measures outlined in the diagram above and seek immediate medical attention.[7][12] It is imperative to show the safety data sheet to the attending medical professional.[7]

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- To cite this document: BenchChem. [An In-depth Technical Guide to m-Xylenediamine: Properties, Safety, and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1683424#cas-number-and-safety-data-for-m-xylenediamine>]

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